

Application Notes: Progesterone Receptor Binding Assay for Medroxyprogesterone Caproate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Medroxyprogesterone caproate*

CAS No.: 6678-23-5

Cat. No.: B15901479

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for determining the binding affinity of test compounds, such as **Medroxyprogesterone caproate**, to the progesterone receptor (PR) using a competitive binding assay format. It includes methodologies, data presentation for relevant progestins, and diagrams illustrating the experimental workflow and the associated signaling pathway.

Introduction

The progesterone receptor (PR) is a ligand-activated transcription factor belonging to the nuclear receptor superfamily.^[1] It plays a crucial role in reproductive biology and is a key target in the development of hormonal therapies. **Medroxyprogesterone caproate** is a synthetic progestin whose interaction with the PR is of significant interest.

This protocol describes a competitive binding assay, a fundamental method for characterizing ligand-receptor interactions. The principle relies on the competition between a labeled, high-

affinity ligand (tracer) and an unlabeled test compound (e.g., **Medroxyprogesterone caproate**) for binding to the PR ligand-binding domain (LBD).[2][3] The displacement of the tracer by the test compound is measured, allowing for the determination of the compound's binding affinity, often expressed as an IC₅₀ (half-maximal inhibitory concentration) and converted to a Relative Binding Affinity (RBA) for comparison with the natural ligand, progesterone.

Progesterone Receptor Signaling Pathway

The classical genomic signaling pathway for the progesterone receptor is initiated when progesterone or an agonist ligand diffuses across the cell membrane and binds to the PR, which resides in the cytoplasm in an inactive complex with heat shock proteins (HSPs).[4] Ligand binding induces a conformational change, causing the dissociation of HSPs and receptor dimerization.[1] The activated PR dimer then translocates to the nucleus, where it binds to specific DNA sequences known as Progesterone Response Elements (PREs) in the promoter regions of target genes.[5] This binding event recruits co-activators and the transcriptional machinery, leading to the modulation of gene expression.[4]



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Caption: Classical Progesterone Receptor genomic signaling pathway.

Quantitative Data: Comparative Binding Affinity

The binding affinities of various progestins to different forms of the progesterone receptor have been characterized. The data below summarizes the Relative Binding Affinity (RBA) of Medroxyprogesterone Acetate (MPA) and 17-alpha Hydroxyprogesterone Caproate (17-OHPC) compared to progesterone. The RBA is calculated with progesterone's affinity set to 100%.[6][7]

Compound	Receptor Source	Relative Binding Affinity (RBA) (%)	Reference
Progesterone	Recombinant Human PR-B	100	[7]
17-OHPC	Recombinant Human PR-B	26	[7]
Progesterone	Recombinant Human PR-A	100	[7]
17-OHPC	Recombinant Human PR-A	30	[7]
Progesterone	Dexamethasone (Reference)	100	[8]
Medroxyprogesterone Acetate	Glucocorticoid Receptor	42	[8]

Note: Medroxyprogesterone acetate (MPA) also exhibits significant cross-reactivity with the glucocorticoid receptor.[8][9]

Experimental Protocol: Competitive Binding Assay

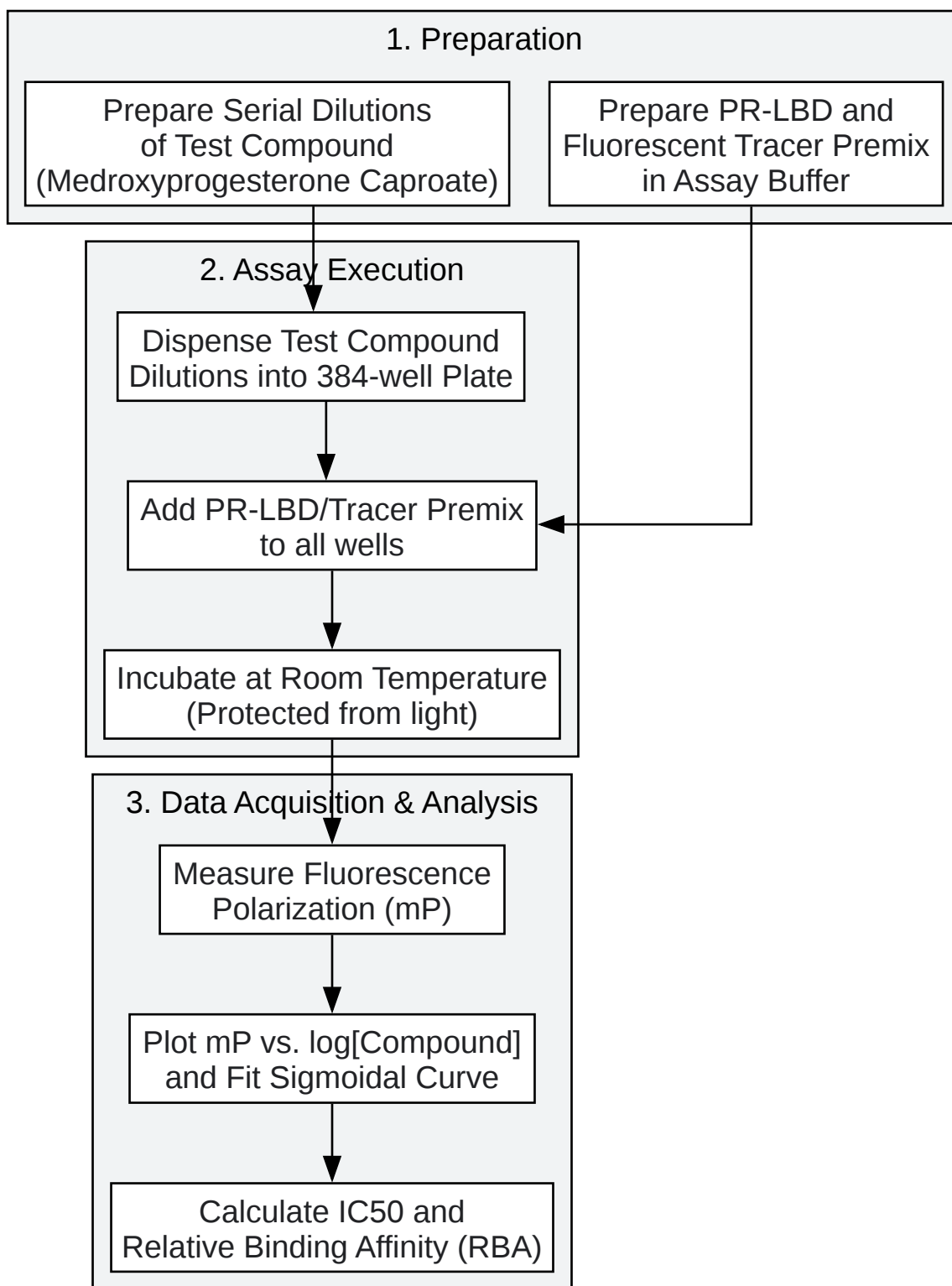
This protocol is based on a fluorescence polarization (FP) method, which is a homogenous, high-throughput-compatible technique for measuring ligand-receptor binding.[2][10]

Materials and Reagents

- PR Ligand Binding Domain (LBD): Recombinant human PR-LBD.
- Fluorescent Tracer: A high-affinity, fluorescently-labeled progestin (e.g., Fluormone™ PL Green or Red).[10]
- Test Compound: **Medroxyprogesterone caproate**.
- Control Compound: Progesterone (for positive control/reference).

- Assay Buffer: e.g., 50 mM Tris (pH 8.0), 500 mM KCl, 1 mM EDTA, 5 mM DTT, 50% glycerol. [\[10\]](#)
- Assay Plates: Low-volume, black, 384-well microplates.
- Instrumentation: Fluorescence polarization plate reader.

Assay Workflow Diagram



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Caption: Workflow for the progesterone receptor competitive binding assay.

Step-by-Step Procedure

- Prepare Test Compound Dilutions:
 - Create a serial dilution series of **Medroxyprogesterone caproate** and the progesterone control in assay buffer.
 - A typical concentration range might be from 1 pM to 100 μ M to ensure a full competition curve.[\[2\]](#)
 - Ensure the final solvent (e.g., DMSO) concentration is constant across all wells and does not exceed 1%.[\[2\]](#)
- Assay Plate Setup:
 - Add 5 μ L of the serially diluted test compounds, control compounds, or vehicle buffer to the appropriate wells of a 384-well plate.[\[2\]](#)
 - Include control wells:
 - 0% Competition (High Signal): Contains tracer and PR-LBD only.
 - 100% Competition (Low Signal): Contains tracer, PR-LBD, and a saturating concentration of unlabeled progesterone.
 - Tracer Only (Background): Contains tracer in buffer only (no receptor).
- Prepare PR-LBD/Tracer Premix:
 - In a single tube, prepare a premix of the PR-LBD and the fluorescent tracer in assay buffer. The final concentrations should be optimized, but typical starting points are ~1-2 nM for the tracer and a receptor concentration that yields a robust polarization signal.[\[2\]](#)
- Incubation:
 - Add 15 μ L of the PR-LBD/tracer premix to each well of the assay plate for a final volume of 20 μ L.[\[2\]](#)

- Mix the plate gently on a plate shaker for 1 minute.
- Incubate the plate for 1-4 hours at room temperature, protected from light. The optimal incubation time should be determined empirically to ensure the binding reaction has reached equilibrium.[2]
- Measurement:
 - Measure the fluorescence polarization (in millipolarization units, mP) using a plate reader with appropriate excitation and emission filters for the chosen fluorophore.[2]

Data Analysis

- Plot Data: Plot the mP values against the logarithm of the test compound concentration.
- Curve Fitting: Fit the data to a four-parameter logistic (sigmoidal) curve to determine the IC50 value, which is the concentration of the test compound that displaces 50% of the fluorescent tracer.
- Calculate Relative Binding Affinity (RBA): The RBA of the test compound can be calculated relative to the reference compound (progesterone) using the following formula:

$$\text{RBA (\%)} = (\text{IC}_{50} \text{ of Progesterone} / \text{IC}_{50} \text{ of Test Compound}) \times 100[6]$$

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